

Omeprazole sulfone-d3 CAS number and molecular formula

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Compound of Interest

Compound Name: Omeprazole sulfone-d3

Cat. No.: B8088789

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Technical Guide: Omeprazole Sulfone-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Omeprazole sulfone-d3**, a deuterated analog of the primary metabolite of Omeprazole. It is a critical internal standard for bioanalytical and pharmacokinetic studies.

Core Compound Details

Omeprazole sulfone-d3 is the deuterium-labeled form of Omeprazole sulfone, a metabolite of the widely used proton pump inhibitor, Omeprazole. Its primary application is as an internal standard in quantitative analyses, such as liquid chromatography-mass spectrometry (LC-MS), to ensure the accuracy and precision of the measurement of Omeprazole sulfone in biological samples.[1][2]

There are two commonly referenced CAS numbers for **Omeprazole sulfone-d3**, which correspond to different positions of the deuterium labeling:

- CAS Number 1189891-71-1: This identifier typically refers to the compound where the three deuterium atoms are located on the methoxy group of the benzimidazole ring.[3][4][5][6][7]
- CAS Number 2749628-17-7: This identifier is assigned to the isotopologue where the deuterium atoms are on the benzimidazole ring itself.[8]

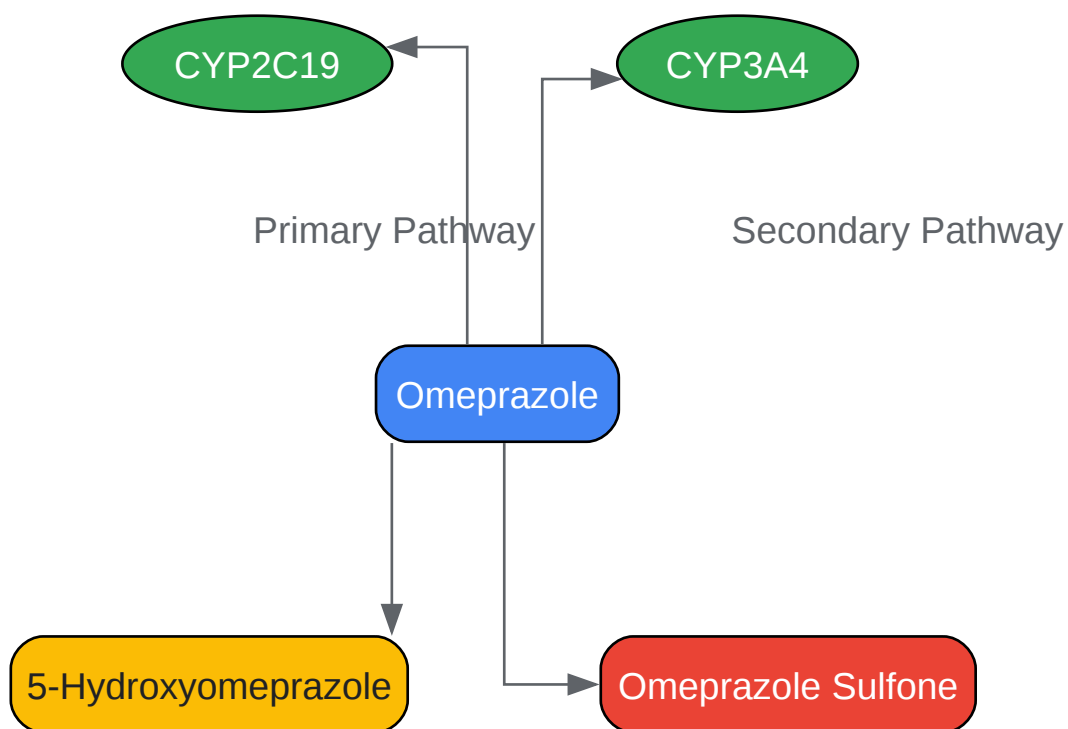
Researchers should verify the specific labeling pattern from the supplier when ordering.

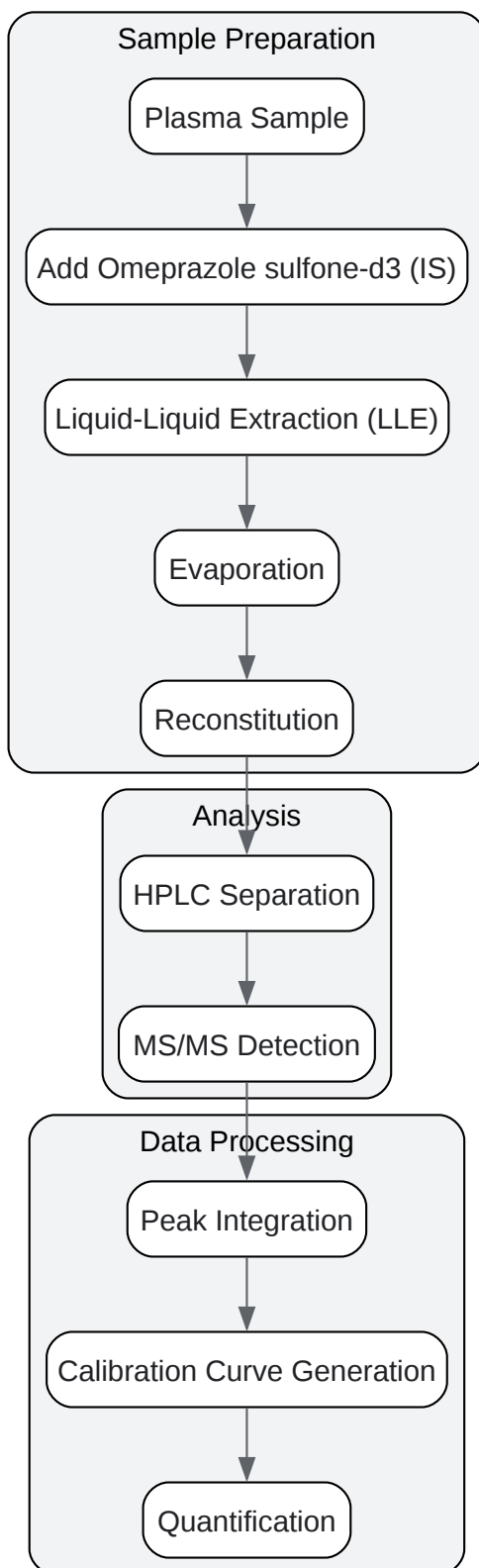
Quantitative Data Summary

Parameter	Value	Reference(s)
Molecular Formula	C17H16D3N3O4S	[1][3][5][8]
Molecular Weight	Approximately 364.43 g/mol	[3][5][6][7][9]
Purity	≥99% deuterated forms (d1-d3)	[8]
Appearance	White to off-white or beige solid	[3][7]
Unlabeled CAS No.	88546-55-8	[3][5]

Metabolic Pathway of Omeprazole

Omeprazole is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme system. The formation of Omeprazole sulfone is specifically catalyzed by the CYP3A4 isoform. [4][8][10] Understanding this pathway is crucial for interpreting pharmacokinetic data and potential drug-drug interactions.





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